

Applications of 4,4'-Dinitro-2-biphenylamine in Organic Synthesis: A Technical Guide

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Compound of Interest

Compound Name: **4,4'-Dinitro-2-biphenylamine**

Cat. No.: **B017717**

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Abstract

4,4'-Dinitro-2-biphenylamine is a niche yet significant chemical intermediate with primary applications stemming from the reactivity of its nitro and amine functional groups. This technical guide provides an in-depth overview of its role in organic synthesis, focusing on its preparation, key chemical transformations, and its use as a model compound in mutagenicity studies. Detailed experimental protocols for its synthesis and primary reactions are provided, alongside quantitative data on its mutagenic properties. Visual diagrams of synthetic pathways and experimental workflows are included to facilitate a comprehensive understanding of its utility in research and development.

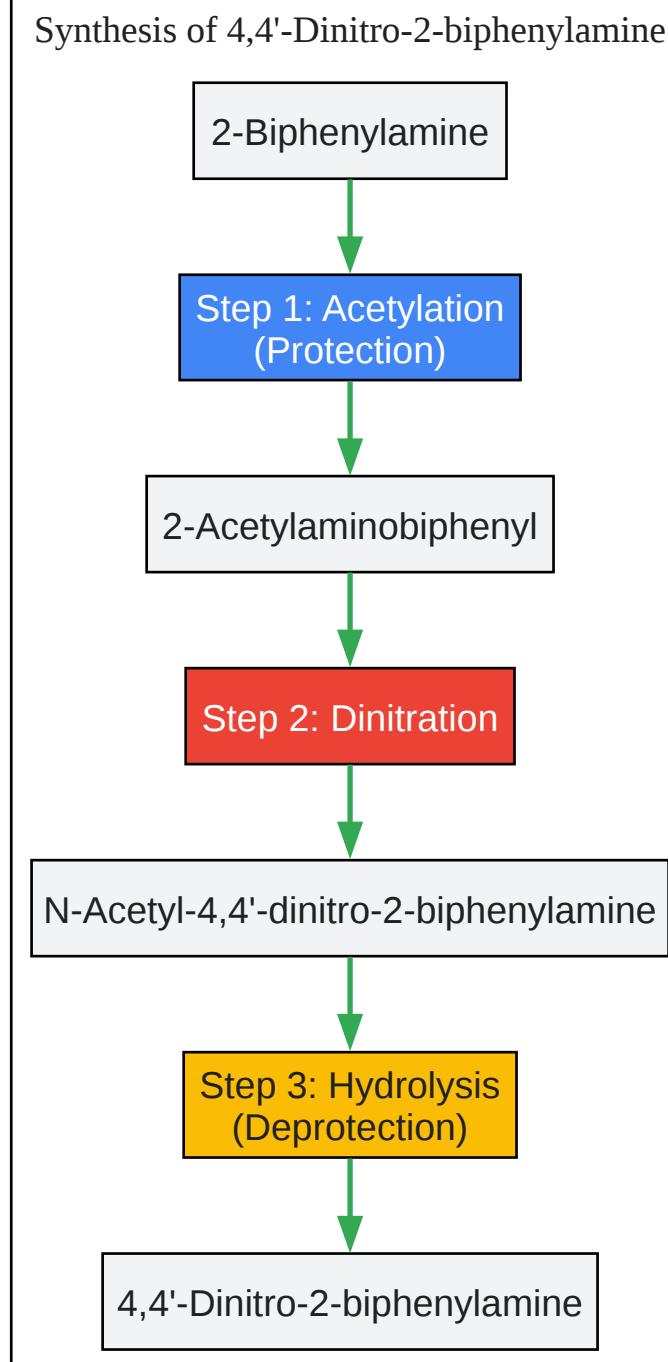
Introduction

4,4'-Dinitro-2-biphenylamine, a nitrated aromatic amine, serves as a valuable precursor in the synthesis of various organic compounds. Its structure, featuring two nitro groups and a primary amine on a biphenyl backbone, offers multiple sites for chemical modification. The electron-withdrawing nature of the nitro groups significantly influences the reactivity of the aromatic rings and the basicity of the amine. The primary applications of this compound lie in its conversion to the corresponding diamine, a monomer for specialty polymers, and its well-documented use as a direct-acting mutagen in toxicological studies, such as the Ames test.

Synthesis of 4,4'-Dinitro-2-biphenylamine

The synthesis of **4,4'-Dinitro-2-biphenylamine** is typically achieved through a multi-step process commencing with the protection of the amino group of 2-biphenylamine, followed by a regioselective dinitration, and concluding with deprotection. This strategy is necessary to control the regioselectivity of the nitration and to prevent oxidation of the amino group.

Synthetic Workflow

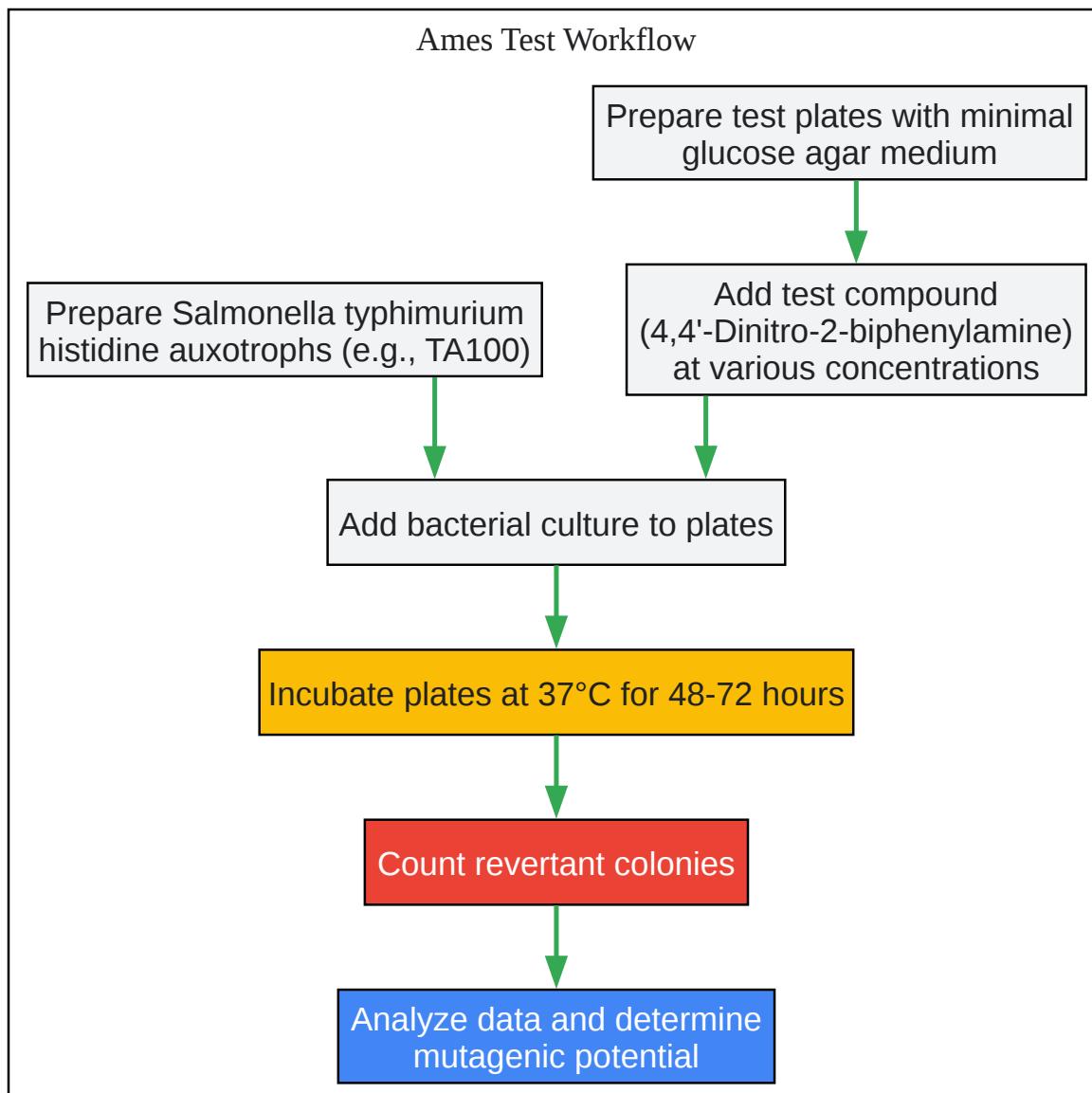


Reduction of 4,4'-Dinitro-2-biphenylamine

4,4'-Dinitro-2-biphenylamine

Catalytic Hydrogenation
(e.g., Pd/C, H₂ or Hydrazine)

4,4'-Diamino-2-biphenylamine



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